

In-Depth Technical Guide to the Solubility of IR-825 in Organic Solvents

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Compound of Interest

Compound Name: IR-825

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of the near-infrared (NIR) fluorescent dye **IR-825** in dimethyl sulfoxide (DMSO) and other organic solvents. This document is intended for researchers, scientists, and professionals in drug development who utilize **IR-825** in their experimental workflows, particularly in applications such as photothermal therapy (PTT).

Introduction to IR-825

IR-825 is a heptamethine cyanine dye characterized by its strong absorption in the near-infrared spectrum. A key feature of its structure is a carboxyl group, which allows for conjugation to other molecules, making it a valuable tool in the development of targeted therapeutic and diagnostic agents. Its primary application lies in the field of oncology, where it is investigated as a photosensitizer in photothermal therapy.

Solubility of IR-825

The solubility of **IR-825** is a critical parameter for its effective use in research and drug development, influencing its formulation, delivery, and biological activity. This section details the known solubility of **IR-825** in various organic solvents.

Quantitative Solubility Data

Comprehensive quantitative solubility data for **IR-825** in a wide range of organic solvents is not extensively documented in publicly available literature. However, data for its solubility in dimethyl sulfoxide (DMSO) has been reported.

Data Presentation: Solubility of **IR-825**

Solvent	Chemical Formula	Molar Mass (g/mol)	Solubility of IR-825	Notes
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	78.13	4.55 mg/mL (5.52 mM)	Requires ultrasonic treatment and warming to 60°C for dissolution. The use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.[1]
Dimethylformamide (DMF)	C ₃ H ₇ NO	73.09	Soluble	Quantitative data not specified.

Note: Further quantitative data for other common organic solvents such as ethanol, methanol, acetonitrile, and acetone are not readily available in the reviewed literature.

Experimental Protocol: Determination of IR-825 Solubility

The following is a generalized, robust protocol for determining the solubility of a hydrophobic dye such as **IR-825** in an organic solvent. This method is based on the principle of saturating a solvent with the solute and then quantifying the dissolved amount.

Objective: To determine the saturation solubility of **IR-825** in a given organic solvent at a specific temperature.

Materials:

- **IR-825** dye
- High-purity organic solvent of interest (e.g., DMSO, DMF, ethanol)
- Analytical balance (readable to at least 0.1 mg)
- Vortex mixer
- Thermostatic shaker or incubator
- Microcentrifuge
- Calibrated micropipettes
- Spectrophotometer (UV-Vis or fluorescence)
- Cuvettes
- Syringe filters (0.22 μm , solvent-compatible)

Methodology:

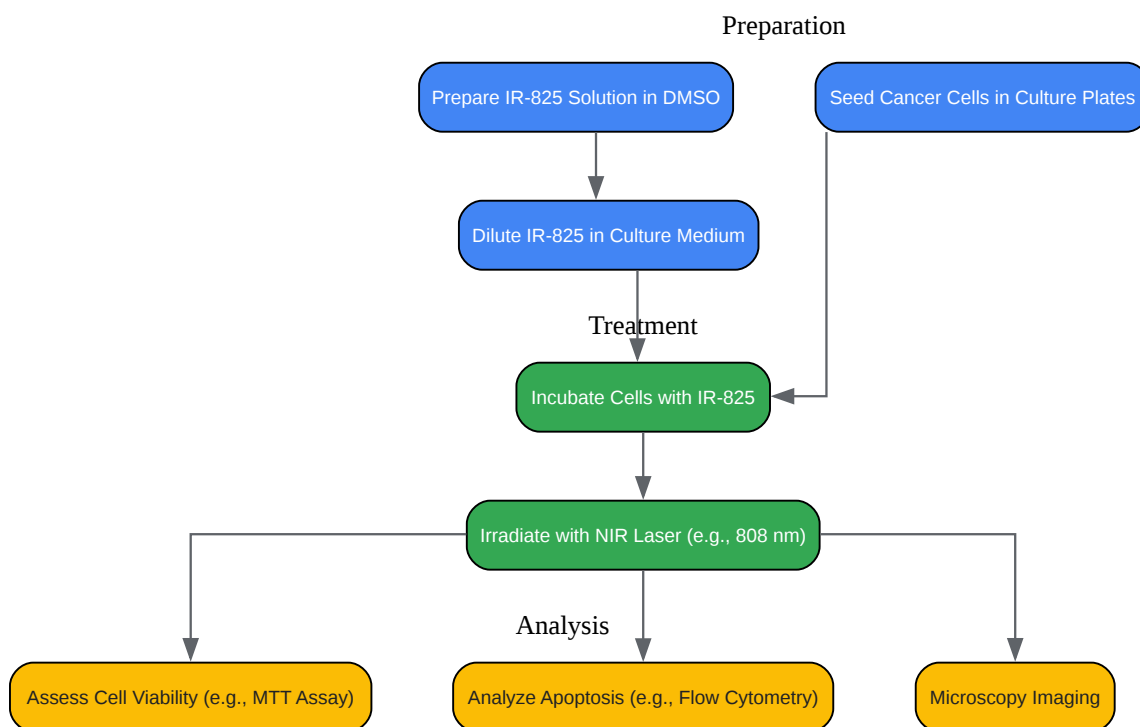
- Preparation of Supersaturated Solution:
 - Accurately weigh an excess amount of **IR-825** (e.g., 10 mg) and transfer it to a clean, dry vial.
 - Add a known volume of the organic solvent (e.g., 1 mL) to the vial.
 - Tightly cap the vial to prevent solvent evaporation.
 - Vortex the mixture vigorously for 2 minutes to facilitate initial dissolution.
- Equilibration:

- Place the vial in a thermostatic shaker set to a constant temperature (e.g., 25 °C or 37 °C) for a defined period (typically 24-48 hours) to ensure equilibrium is reached. The continuous agitation ensures the solvent remains saturated.
- Separation of Undissolved Solute:
 - After equilibration, centrifuge the vial at high speed (e.g., 10,000 x g) for 15 minutes to pellet the undissolved **IR-825**.
 - Carefully collect the supernatant using a micropipette, ensuring no solid particles are disturbed.
 - For further clarification, filter the supernatant through a 0.22 µm syringe filter compatible with the organic solvent.
- Quantification of Dissolved **IR-825**:
 - Prepare a series of standard solutions of **IR-825** in the same solvent with known concentrations.
 - Measure the absorbance or fluorescence of the standard solutions at the wavelength of maximum absorbance (λ_{max}) for **IR-825** to generate a standard curve.
 - Dilute the filtered supernatant with a known factor to bring its concentration within the linear range of the standard curve.
 - Measure the absorbance or fluorescence of the diluted supernatant.
 - Use the standard curve to determine the concentration of **IR-825** in the diluted sample and calculate the concentration in the original saturated solution, accounting for the dilution factor.
- Data Reporting:
 - Express the solubility in mg/mL and mM, specifying the solvent and the temperature at which the measurement was performed.

Visualizations: Workflows and Signaling Pathways

The following diagrams, generated using the DOT language, illustrate a typical experimental workflow for in vitro photothermal therapy using **IR-825** and the subsequent signaling pathway leading to apoptosis.

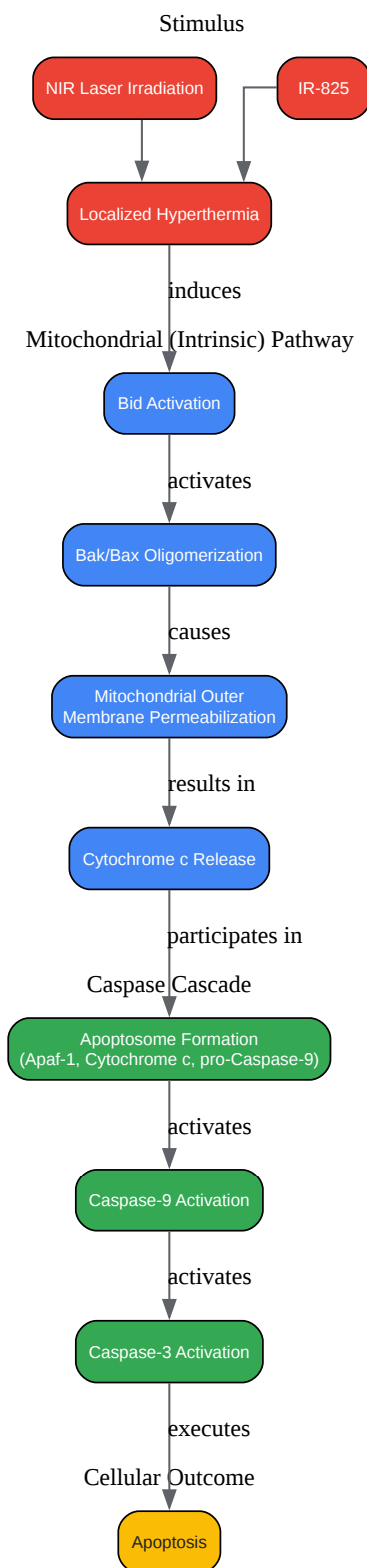
Experimental Workflow for In Vitro Photothermal Therapy



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In Vitro Photothermal Therapy Workflow

Signaling Pathway of Photothermal Therapy-Induced Apoptosis



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PTT-Induced Apoptosis Signaling

Conclusion

The near-infrared dye **IR-825** demonstrates solubility in DMSO, a crucial characteristic for its application in biological research, particularly in the formulation for photothermal therapy studies. While comprehensive quantitative solubility data in a broader range of organic solvents remains to be fully elucidated, the provided information and protocols offer a foundational guide for researchers. The visualization of the experimental workflow and the underlying apoptotic signaling pathway provides a clear framework for designing and understanding experiments involving **IR-825**-mediated photothermal therapy. Further research into the solubility of **IR-825** in other pharmaceutically acceptable solvents will be beneficial for its potential translation into clinical applications.

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References

- 1. medchemexpress.com [medchemexpress.com]
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